

Application Notes and Protocols: Western Blot Analysis of TOM20 Ubiquitylation Following GSK317354A Treatment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK317354A

Cat. No.: B1672379

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

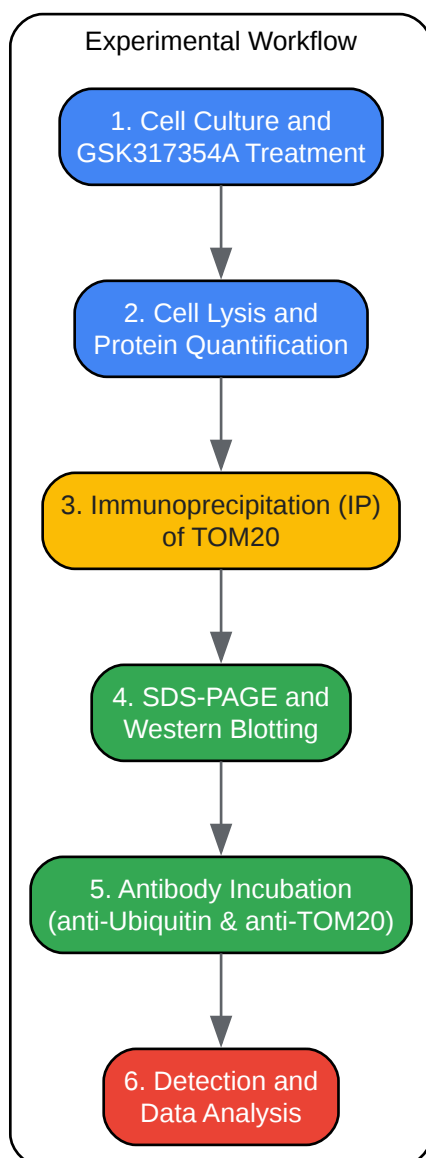
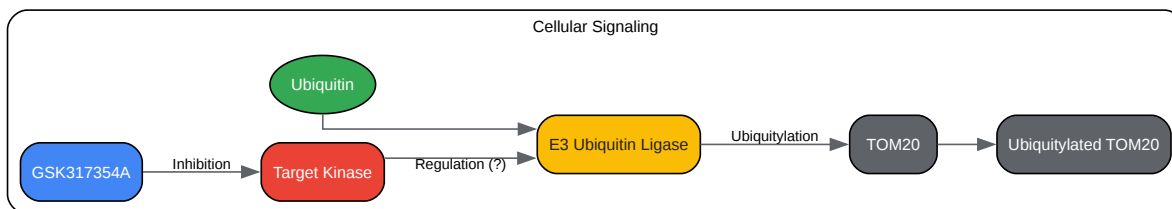
These application notes provide a detailed protocol for investigating the potential ubiquitylation of the mitochondrial outer membrane protein TOM20 in response to treatment with **GSK317354A**, a potent and selective inhibitor of an undisclosed kinase. This protocol is designed for researchers in cell biology, cancer biology, and drug development seeking to understand the molecular mechanisms of novel therapeutic compounds.

Introduction

TOM20 is a central component of the translocase of the outer mitochondrial membrane (TOM) complex, responsible for the recognition and initial import of nuclear-encoded mitochondrial precursor proteins.^{[1][2][3][4]} The post-translational modification of TOM20, such as ubiquitylation, can significantly impact mitochondrial protein import, mitochondrial quality control, and overall cellular homeostasis. Dysregulation of these processes has been implicated in various diseases, including neurodegenerative disorders and cancer.^{[5][6]} **GSK317354A** is a kinase inhibitor with potential therapeutic applications. Understanding its effect on mitochondrial protein ubiquitylation is crucial for elucidating its mechanism of action and potential off-target effects. This protocol outlines a robust method to assess TOM20 ubiquitylation using immunoprecipitation followed by Western blotting.

Signaling Pathway and Experimental Workflow

To visualize the underlying biological process and the experimental steps, the following diagrams are provided.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TOM20 Polyclonal Antibody (PA5-110506) [thermofisher.com]
- 2. Tom20 (D8T4N) Rabbit mAb (#42406) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 3. Tom20 (D8T4N) Rabbit mAb (HRP Conjugate) | Cell Signaling Technology [cellsignal.com]
- 4. Tom20 (D8T4N) Rabbit mAb | Cell Signaling Technology [cellsignal.com]
- 5. TOM20 Mitophagy Assay: A Gateway to Enhanced In Vitro Neuroscience Research - Creative Biolabs [neuros.creative-biolabs.com]
- 6. criver.com [criver.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Western Blot Analysis of TOM20 Ubiquitylation Following GSK317354A Treatment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672379#western-blot-protocol-for-tom20-ubiquitylation-after-gsk317354a-treatment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com